

An In-Depth Technical Guide to the Spectral Analysis of 3-Methanesulfonyl-pyridine

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Compound of Interest

Compound Name: 3-Methanesulfonyl-pyridine

CAS No.: 52693-61-5

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This guide provides a comprehensive analysis of the spectral data for **3-methanesulfonyl-pyridine**, a compound of significant interest in medicinal chemistry and materials science. As a key building block, understanding its structural and electronic properties through spectroscopic techniques is paramount for researchers, scientists, and drug development professionals. This document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles and field-proven insights.

The molecular structure of **3-methanesulfonyl-pyridine** features a pyridine ring substituted at the 3-position with a methanesulfonyl group ($-\text{SO}_2\text{CH}_3$). This substitution pattern significantly influences the electronic environment of the pyridine ring, which is clearly reflected in its spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation. For **3-methanesulfonyl-pyridine**, ^1H and ^{13}C NMR provide a detailed map of the proton and carbon framework, respectively. The powerful electron-withdrawing nature of the methanesulfonyl

group dramatically influences the chemical shifts of the pyridine ring protons and carbons, causing them to appear further downfield than in unsubstituted pyridine.[1]

Predicted ^1H NMR Spectrum & Interpretation

The proton NMR spectrum is anticipated to show four distinct signals: one singlet for the methyl protons and three signals for the aromatic protons of the pyridine ring.

Causality of Chemical Shifts: The methanesulfonyl group is strongly electron-withdrawing through both inductive and resonance effects. This deshields all protons on the pyridine ring, shifting their resonances to higher ppm values compared to benzene (δ 7.34 ppm). The protons at positions 2 and 6 (ortho to the nitrogen) are the most deshielded due to the combined electron-withdrawing effects of the nitrogen atom and the sulfonyl group.[1]

Table 1: Predicted ^1H NMR Data for **3-Methanesulfonyl-pyridine**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Integration
H-2	~9.1	Doublet of doublets (dd)	J = 2.5, 0.8	1H
H-6	~8.8	Doublet of doublets (dd)	J = 4.8, 1.5	1H
H-4	~8.2	Doublet of doublets of doublets (ddd)	J = 8.0, 2.5, 1.5	1H
H-5	~7.6	Doublet of doublets (dd)	J = 8.0, 4.8	1H
-SO ₂ CH ₃	~3.3	Singlet (s)	-	3H

Note: Predictions are based on established substituent effects on pyridine rings and analysis of similar structures. Actual values may vary based on solvent and experimental conditions.

Predicted ^{13}C NMR Spectrum & Interpretation

The ^{13}C NMR spectrum will provide insights into the carbon skeleton. The carbon atom directly attached to the sulfonyl group (C-3) is expected to be significantly influenced, along with the other ring carbons.

Causality of Chemical Shifts: Similar to the proton spectrum, the electron-withdrawing sulfonyl group deshields the ring carbons. The chemical shifts of pyridine carbons are typically C2/6: 150 ppm, C3/5: 124 ppm, and C4: 136 ppm.^[2] The substituent effect of the $-\text{SO}_2\text{CH}_3$ group will further modify these values.

Table 2: Predicted ^{13}C NMR Data for **3-Methanesulfonyl-pyridine**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2	~154
C-6	~150
C-4	~137
C-3	~135
C-5	~122
$-\text{SO}_2\text{CH}_3$	~45

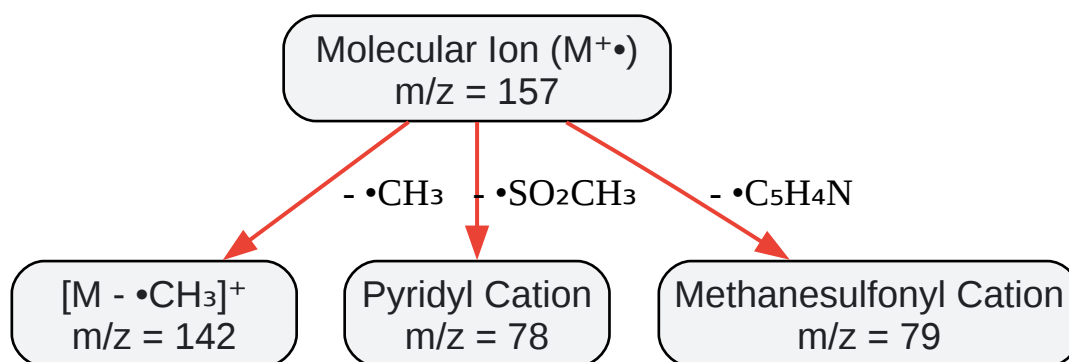
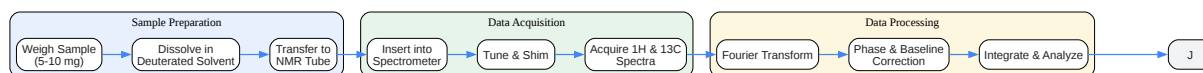
Note: These are estimated values. Full structural characterization would typically involve 2D NMR experiments like HSQC and HMBC to confirm assignments.^[3]

Experimental Protocol for NMR Data Acquisition

This protocol outlines a self-validating system for acquiring high-quality NMR data for a solid sample like **3-methanesulfonyl-pyridine**.

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **3-methanesulfonyl-pyridine**. Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3 , or DMSO- d_6) in a clean, dry NMR tube. Ensure the sample is fully dissolved.

- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal standard for referencing the chemical shifts to 0.00 ppm.^[4] Most high-quality deuterated solvents contain TMS.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.^[4]
- ¹H NMR Acquisition:
 - Tune and shim the spectrometer to optimize magnetic field homogeneity.
 - Acquire a standard one-dimensional ¹H spectrum using a 90° pulse.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
 - The number of scans can be adjusted to achieve an adequate signal-to-noise ratio (typically 8-16 scans).
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - A larger number of scans will be required due to the low natural abundance of ¹³C (e.g., 1024 or more scans).
- Data Processing: Process the acquired Free Induction Decay (FID) using Fourier transformation. Phase and baseline correct the resulting spectrum. Integrate the ¹H NMR signals to determine the relative number of protons.



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Caption: Plausible fragmentation pathway for **3-methanesulfonyl-pyridine**.

Experimental Protocol for Mass Spectrometry (Electron Ionization)

This protocol describes a standard procedure for obtaining an EI mass spectrum, a technique well-suited for volatile, thermally stable small molecules. [5]

- **Sample Introduction:** Introduce a small quantity of the pure, solvent-free sample (typically <1 mg) into the mass spectrometer. For a solid with a sufficient vapor pressure, a direct insertion probe (DIP) is used. The probe is heated gradually to volatilize the sample into the ion source. [5]
- **2. Ionization:** The gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV). This energy is sufficient to ionize the molecule by ejecting an electron, forming the molecular ion ($M^{+\bullet}$), and inducing fragmentation. [6]
- **3. Mass Analysis:** The newly formed positive ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge (m/z) ratio. [7]
- **4. Detection:** An electron multiplier or similar detector records the abundance of ions at each m/z value.

- Data Representation: The output is a mass spectrum, which is a plot of relative ion abundance versus m/z . The most abundant ion in the spectrum is assigned a relative intensity of 100% and is called the base peak.

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